

Overcoming resistance to Zalog in cell lines

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Compound of Interest

Compound Name: Zalog

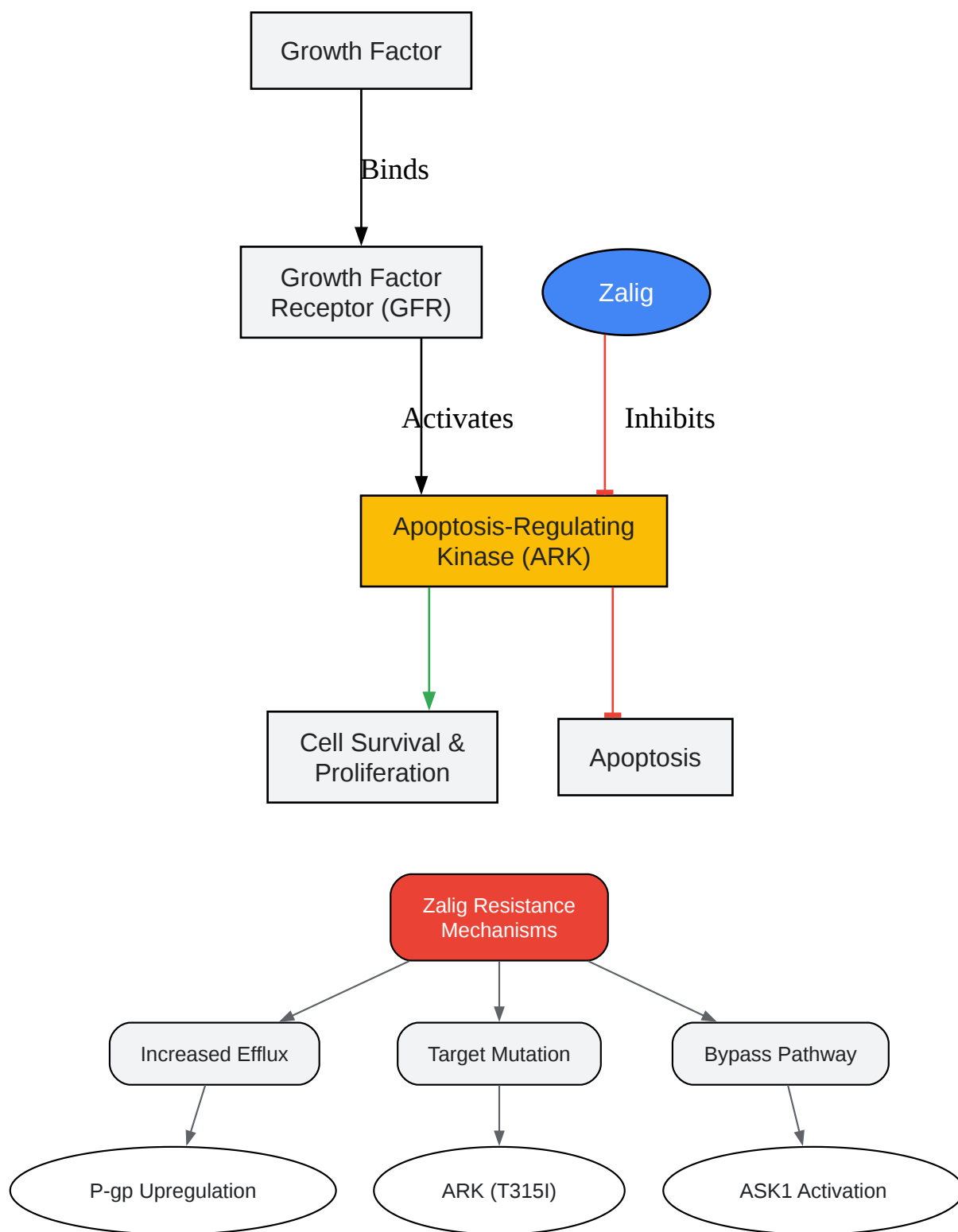
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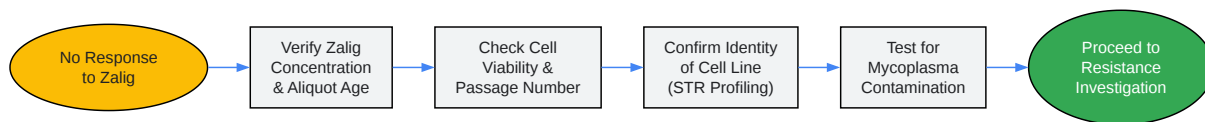
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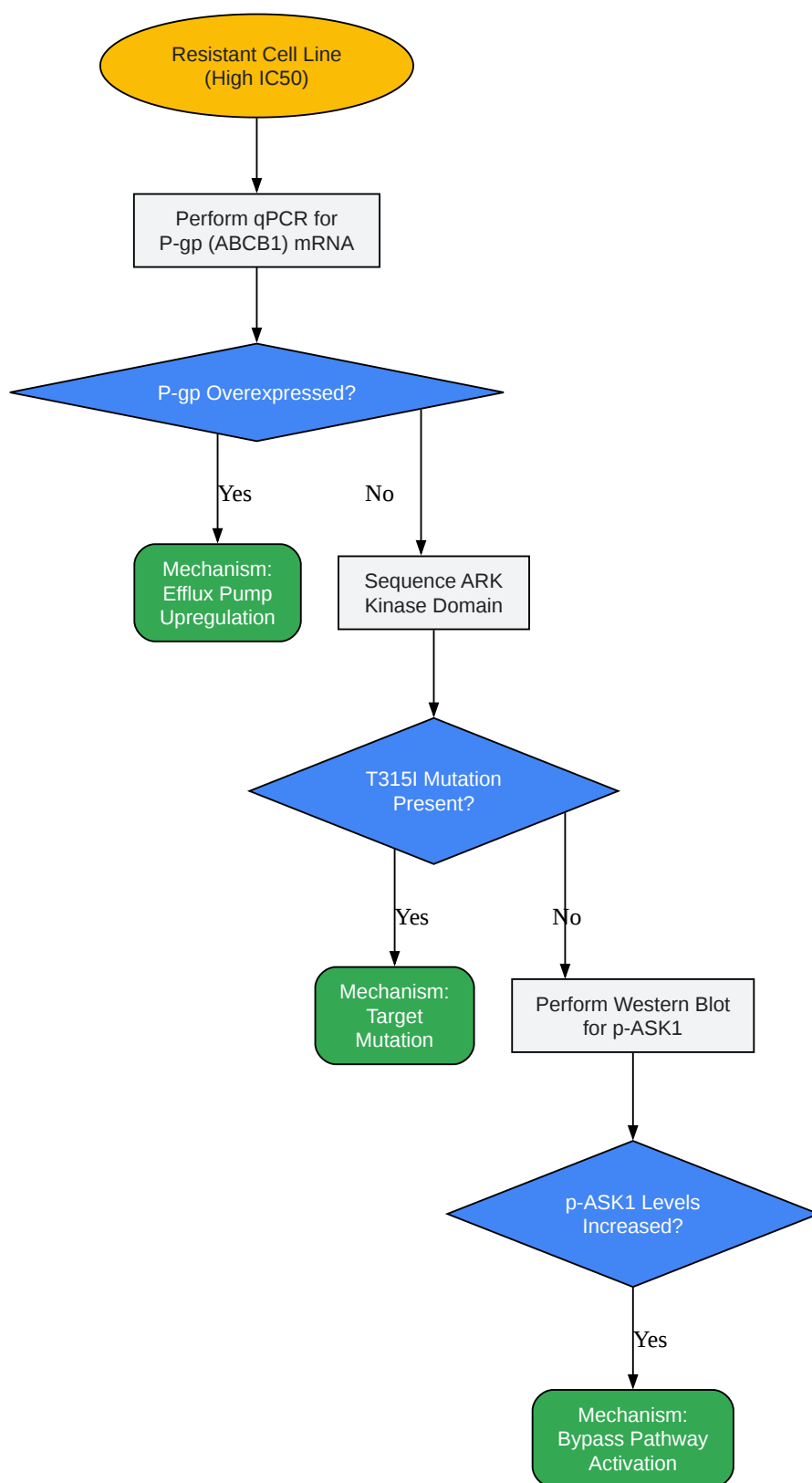
Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action for Zalog?

Zalog is a targeted therapy designed as a potent and selective inhibitor of the Apoptosis-Regulating Kinase (ARK). In sensitive cancer cell lines, ARK is a critical component of a signaling pathway that promotes cell survival and proliferation. By inhibiting ARK, **Zalog** effectively blocks this pathway, leading to the induction of programmed cell death, or apoptosis.







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